

Technical Monograph: Benzyl(2-hydroxyethyl)dimethylammonium Chloride (CAS 7221-40-1)[1]

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Compound of Interest

Compound Name:	Benzyl(2-hydroxyethyl)dimethylammonium chloride
CAS No.:	7221-40-1
Cat. No.:	B1597992

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Part 1: Executive Summary

Benzyl(2-hydroxyethyl)dimethylammonium chloride (CAS 7221-40-1), often referred to as BDHEA Chloride, is a specialized quaternary ammonium compound (QAC) characterized by a unique amphiphilic structure containing a lipophilic benzyl tail, a hydrophilic hydroxyethyl arm, and a cationic nitrogen core.[1] Unlike generic QACs (e.g., Benzalkonium chloride) used primarily as biocides, BDHEA Chloride is valued for its specific utility as a Phase Transfer Catalyst (PTC) in organic synthesis and a high-performance leveling agent in electrochemical deposition.[1]

In drug development, this molecule serves as a critical structural analog to choline (specifically benzylcholine derivatives), functioning as a biochemical probe for cholinergic receptor studies. Its hydroxyethyl moiety allows for further functionalization, making it a versatile intermediate for synthesizing complex cationic monomers and pharmaceutical precursors.

Part 2: Chemical Identity & Physicochemical Profile[1][2]

Nomenclature & Identification

Parameter	Detail
CAS Number	7221-40-1
IUPAC Name	Benzyl(2-hydroxyethyl)dimethylazanium chloride
Common Synonyms	Benzyldimethyl(2-hydroxyethyl)ammonium chloride; BDHEA Chloride; Benzyl-choline analog
Molecular Formula	C ₁₁ H ₁₈ ClNO
Molecular Weight	215.72 g/mol
SMILES	C(CCO)CC1=CC=CC=C1.[Cl-]

Physical Properties

Property	Value	Context
Appearance	White to off-white crystalline solid	Hygroscopic nature requires dry storage.[1]
Melting Point	75–78 °C	Sharp melting point indicates high purity potential.[1]
Solubility	High (Water, Ethanol, Methanol)	The hydroxyethyl group significantly enhances aqueous solubility compared to benzyltrimethylammonium salts.
pH (10% aq)	~5.0 – 7.0	Neutral to slightly acidic in solution.[1]

Part 3: Synthesis & Manufacturing Protocol

Reaction Mechanism

The synthesis follows a classic Menshutkin reaction (SN2 nucleophilic substitution), where the tertiary amine (N,N-Dimethylaminoethanol) attacks the benzylic carbon of Benzyl Chloride.

Reagents:

- Benzyl Chloride (BnCl): Electrophile (Must be free of benzyl alcohol).[1]
- N,N-Dimethylaminoethanol (DMAE): Nucleophile.[1][2]
- Solvent: Anhydrous Ethanol or Acetonitrile (promotes polar transition state).[1]

Laboratory Scale Protocol (Self-Validating)

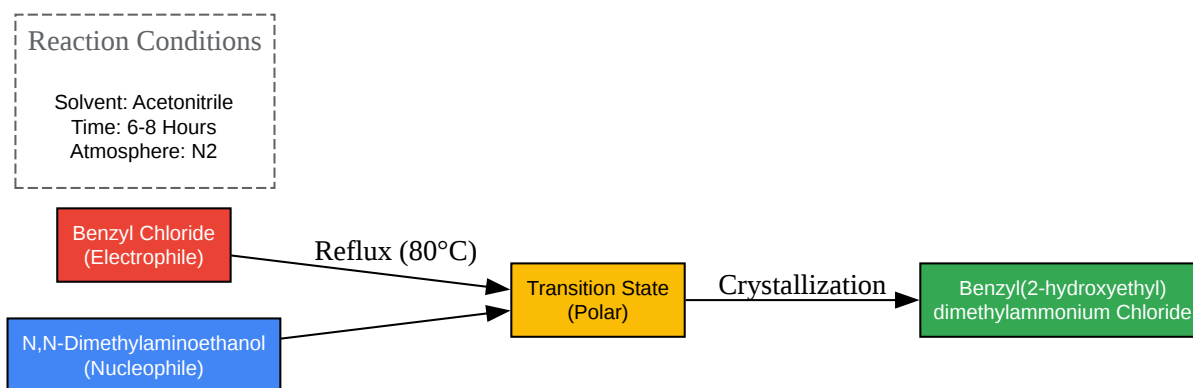
Note: This protocol is designed for high-purity isolation suitable for biological screening.[1]

Step-by-Step Methodology:

- Setup: Equip a 500 mL three-necked round-bottom flask with a reflux condenser, a pressure-equalizing addition funnel, and a nitrogen inlet.
- Charge: Add 0.1 mol (8.91 g) of N,N-Dimethylaminoethanol and 100 mL of anhydrous acetonitrile. Stir to dissolve.
- Addition: Add 0.105 mol (13.3 g) of Benzyl Chloride dropwise over 30 minutes at room temperature. Rationale: Slight excess of BnCl ensures complete consumption of the amine, which is harder to remove.
- Reaction: Heat the mixture to varying reflux (approx. 80°C) for 6–8 hours.
 - Checkpoint: Monitor via TLC (Silica, MeOH:DCM 1:9).[1] The disappearance of the amine spot indicates completion.
- Work-up: Cool the reaction mixture to 0°C in an ice bath. The product should crystallize out.
- Isolation: Filter the white precipitate under vacuum.
- Purification: Recrystallize from hot ethanol/acetone (1:3 ratio).

- Drying: Dry in a vacuum desiccator over P_2O_5 for 24 hours to remove trace moisture.

Synthesis Visualization



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Figure 1: Menshutkin synthesis pathway for BDHEA Chloride.

Part 4: Functional Mechanisms & Applications

Phase Transfer Catalysis (PTC)

While less lipophilic than tetrabutylammonium salts, BDHEA Chloride serves as a specialized PTC for reactions requiring high water solubility of the catalyst.

- Mechanism: It forms an ion pair with anionic nucleophiles (e.g., CN^- , OH^-) in the aqueous phase, shuttling them into the organic phase or to the interface where reaction occurs.[3]
- Specific Advantage: The hydroxyethyl group can participate in hydrogen bonding, potentially stabilizing specific transition states or improving solubility in polar-aprotic organic solvents.

Electroplating Leveling Agent

In the electronics industry (PCB manufacturing), this compound is a critical additive for Acid Copper Plating.

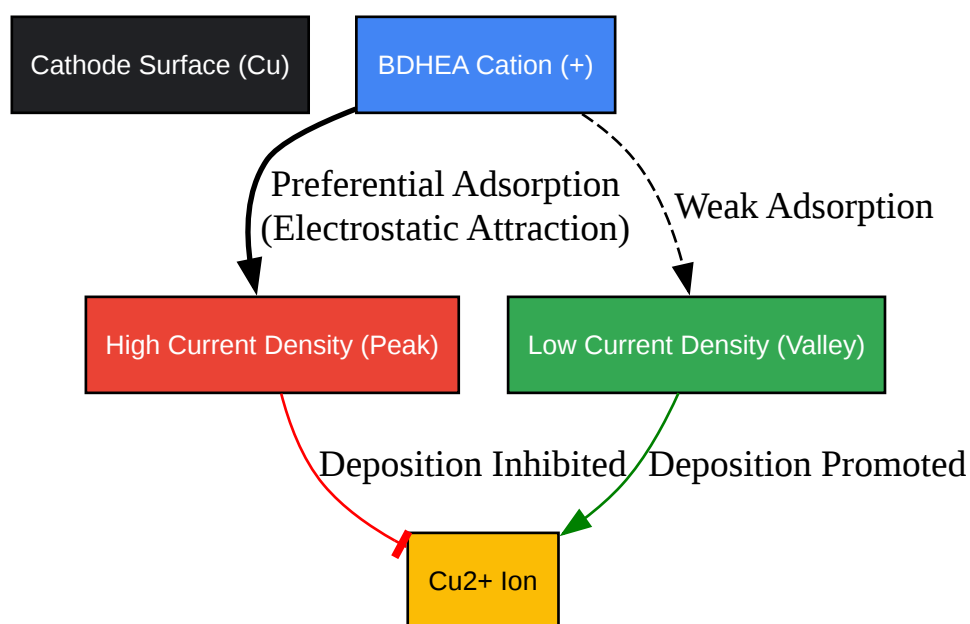
- Mechanism: The cationic head group adsorbs onto the cathode surface.[4]

- **Leveling Effect:** Adsorption is stronger at high-current-density areas (peaks/protrusions).[1]
This creates a barrier layer that inhibits copper deposition at the peaks, forcing deposition into the valleys (low-current-density areas), resulting in a smooth, bright finish.

Biological & Drug Development Utility[6]

- **Cholinergic Probe:** As a structural analog of Acetylcholine (replacing the acetyl group with a benzyl group), it acts as a muscarinic receptor ligand.
- **Research Use:** Used to study the steric requirements of the choline binding pocket. Research indicates that benzyl-substituted cholines can act as weak agonists or antagonists depending on the specific receptor subtype (M1–M5).[1]
- **Metabolic Stability:** Unlike acetylcholine, the benzyl ether/amine linkage is resistant to rapid hydrolysis by acetylcholinesterase, making it a stable tool for physiological experiments.

Mechanism Visualization



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Figure 2: Mechanism of Action as a Leveling Agent in Copper Electroplating.

Part 5: Safety & Handling (E-E-A-T)[1]

Hazard Classification (GHS):

- Warning
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and N95 dust mask are mandatory.
- Hygroscopy: The compound absorbs moisture.[1] Weigh quickly and reseal containers immediately.
- Disposal: As a quaternary ammonium salt, it is toxic to aquatic life.[1] Do not dispose of down the drain. Collect in halogenated organic waste containers.

Part 6: References

- Sigma-Aldrich. Benzyl dimethyl (2-hydroxyethyl) ammonium chloride Product Sheet. Available at: [1]
- PubChem. **Benzyl(2-hydroxyethyl)dimethylammonium chloride** (Compound Summary). National Library of Medicine.[1] Available at: [1]
- MedChemExpress. Quaternary Ammonium Reagents in Life Science. Available at: [1]
- Google Patents. Method for producing alkyl dimethyl benzyl ammonium chlorides (EP1505058A1). Available at: [1]
- ResearchGate. Benzyl-Containing Quaternary Ammonium Salt as a New Leveler for Microvia Copper Electroplating. Available at:

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Sources

- [1. Dimethylaminoethyl acrylate benzyl chloride | C14H20ClNO2 | CID 162073 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. biomedres.us \[biomedres.us\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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